

# physicochemical properties of 3-(Benzyloxy)-4-methylbenzoic acid

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## Compound of Interest

Compound Name: 3-(Benzyloxy)-4-methylbenzoic acid

Cat. No.: B068251

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An In-depth Technical Guide on the Physicochemical Properties of **3-(Benzyloxy)-4-methylbenzoic acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-(Benzyloxy)-4-methylbenzoic acid** is a synthetically valuable organic compound. As a derivative of benzoic acid, it incorporates a benzyl ether and a methyl group on the aromatic ring. These substitutions create a unique molecular architecture that can be leveraged in various applications, including as a building block in the synthesis of more complex molecules and as a scaffold in medicinal chemistry. The presence of the carboxylic acid group provides a reactive handle for further chemical modifications, such as amidation or esterification, while the benzyloxy group can serve as a protecting group or a key pharmacophoric element. This document provides a comprehensive overview of its physicochemical properties, synthetic methodologies, and potential biological relevance based on structurally related compounds.

## Physicochemical Properties

The physicochemical properties of **3-(Benzyloxy)-4-methylbenzoic acid** are crucial for its application in research and development. These properties influence its reactivity, solubility, and pharmacokinetic profile. A summary of its key properties is presented below.

Property	Value	Source
CAS Number	165662-68-0	[1]
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>3</sub>	[1][2]
Molecular Weight	242.27 g/mol	[1][2]
Boiling Point	422.1°C at 760 mmHg	[2]
Density	1.193 g/cm <sup>3</sup>	[2]
Flash Point	160°C	[2]
LogP	3.272	[1][2]
Topological Polar Surface Area (TPSA)	46.53 Å <sup>2</sup>	[1][2]
Hydrogen Bond Donors	1	[1]
Hydrogen Bond Acceptors	3	[1]
Rotatable Bonds	4	[1]
SMILES	<chem>O=C(O)C1=CC=C(C)C(OCC2=CC=CC=C2)=C1</chem>	[1]

## Experimental Protocols

### Synthesis of 3-(Benzyloxy)-4-methylbenzoic acid

A common synthetic route to **3-(Benzyloxy)-4-methylbenzoic acid** involves the benzylation of a suitably substituted phenol followed by oxidation of the methyl group or a related functional group to a carboxylic acid. A plausible method starting from 3-hydroxy-4-methylbenzoic acid is outlined below. This method is adapted from general procedures for Williamson ether synthesis and ester hydrolysis.

#### Step 1: Esterification of 3-Hydroxy-4-methylbenzoic acid

To protect the carboxylic acid, it is first converted to an ester, for example, a methyl ester. This can be achieved using standard esterification methods, such as Fischer-Speier esterification.

- Dissolve 3-hydroxy-4-methylbenzoic acid (1.0 eq) in an excess of anhydrous methanol.
- Add a catalytic amount of concentrated sulfuric acid (e.g., 2-3 drops).
- Reflux the mixture for 4-6 hours, monitoring the reaction by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture and remove the excess methanol under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield methyl 3-hydroxy-4-methylbenzoate.

#### Step 2: Williamson Ether Synthesis

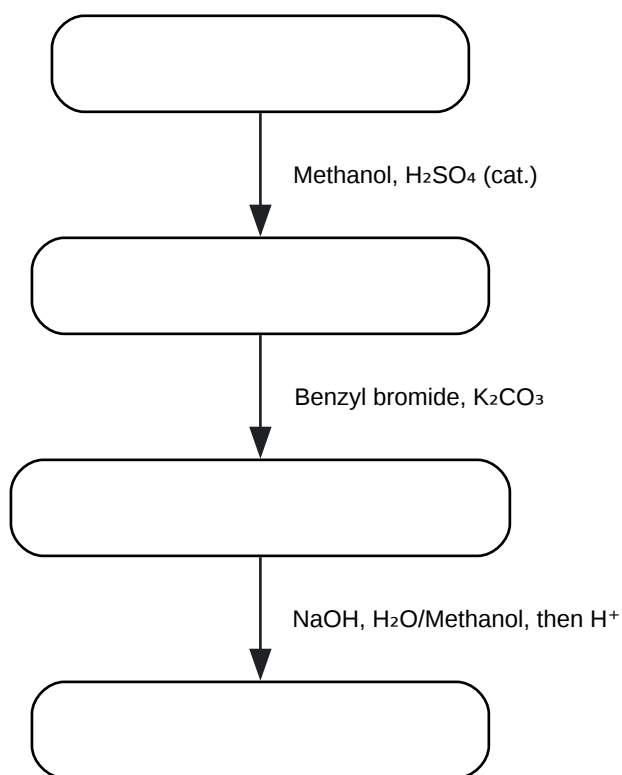
The phenolic hydroxyl group is then benzylated.

- Dissolve methyl 3-hydroxy-4-methylbenzoate (1.0 eq) in a suitable polar aprotic solvent such as acetone or DMF.
- Add a base, such as potassium carbonate ( $K_2CO_3$ , 1.5 eq), to the solution.
- Add benzyl bromide (1.1 eq) dropwise to the stirring mixture.
- Heat the reaction mixture to reflux and stir for 12-24 hours, monitoring by TLC.
- After completion, cool the reaction, filter off the inorganic salts, and concentrate the filtrate.
- Purify the crude product by column chromatography to obtain methyl 3-(benzyloxy)-4-methylbenzoate.

#### Step 3: Hydrolysis of the Ester

The final step is the hydrolysis of the methyl ester to the carboxylic acid.

- Dissolve the methyl 3-(benzyloxy)-4-methylbenzoate in a mixture of methanol and water.
- Add an excess of a base, such as sodium hydroxide (NaOH) or lithium hydroxide (LiOH).
- Stir the mixture at room temperature or gentle heat until the hydrolysis is complete (monitored by TLC).
- Remove the methanol under reduced pressure.
- Acidify the aqueous residue with a dilute acid (e.g., 1 M HCl) to precipitate the carboxylic acid.
- Filter the solid, wash with cold water, and dry to obtain **3-(Benzyloxy)-4-methylbenzoic acid**.



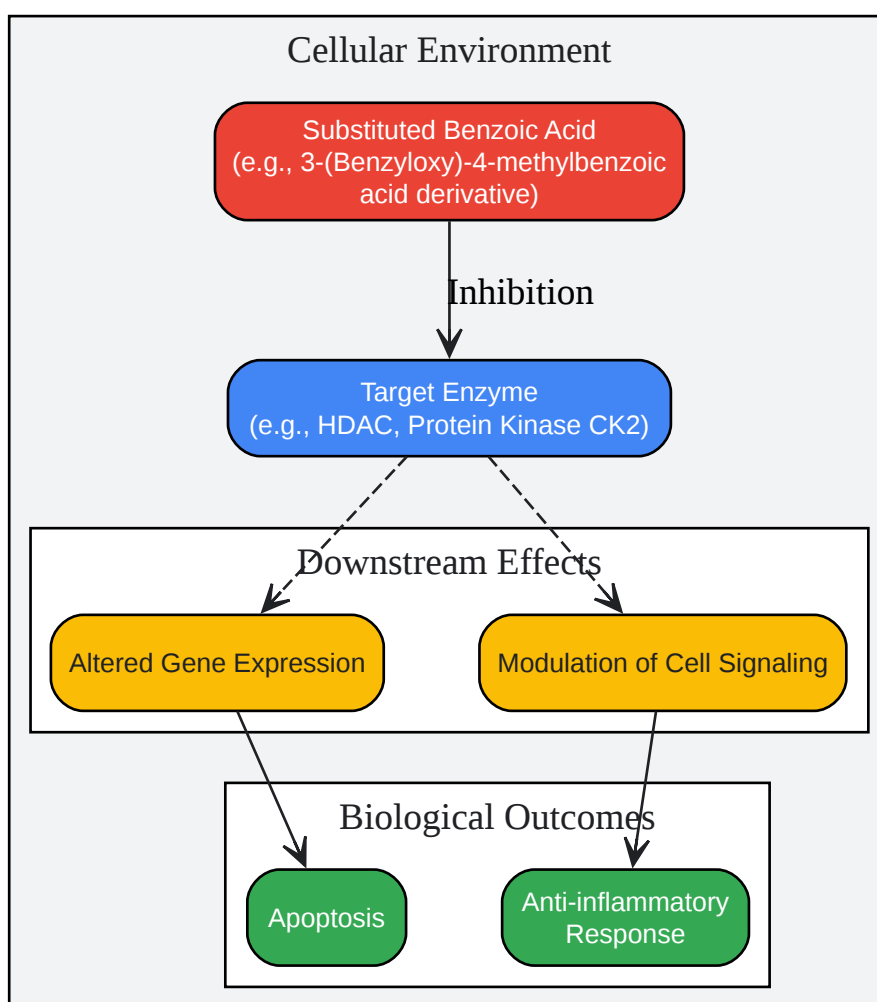
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Caption: Synthetic workflow for **3-(Benzyloxy)-4-methylbenzoic acid**.

## Potential Biological Activity and Signaling Pathways

While specific biological data for **3-(Benzyloxy)-4-methylbenzoic acid** is not extensively available in public literature, the activities of structurally similar benzoic acid derivatives can provide insights into its potential therapeutic applications. Derivatives of benzoic acid have been investigated for a range of biological activities, including anticancer and anti-inflammatory effects.[3]

For instance, certain substituted benzoic acids have been identified as inhibitors of enzymes like histone deacetylases (HDACs) and protein kinase CK2.[3] Inhibition of these enzymes can modulate gene expression and cell signaling pathways implicated in cancer and inflammation.



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Caption: Generalized signaling pathway for related benzoic acid derivatives.

The benzyloxy moiety, in particular, is a common feature in molecules designed to target various enzymes and receptors. Further research, including synthesis of derivatives and comprehensive biological screening, is necessary to elucidate the specific activities of **3-(Benzyloxy)-4-methylbenzoic acid**. The experimental protocols and physicochemical data presented in this guide provide a solid foundation for such investigations.

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